

# Essential Guide to the Proper Disposal of 4-Hexen-2-one

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## Compound of Interest

Compound Name: 4-Hexen-2-one

Cat. No.: B14682572

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste is a cornerstone of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the proper disposal of **4-Hexen-2-one**, ensuring compliance with safety regulations and minimizing risks.

## Immediate Safety and Hazard Information

**4-Hexen-2-one** is classified as a hazardous substance. It is a flammable liquid and vapor, and while specific toxicity data is not readily available, it should be handled with care, assuming it may be harmful if inhaled, ingested, or absorbed through the skin.<sup>[1]</sup> Always handle this chemical in a well-ventilated area, such as a chemical fume hood, away from heat, sparks, open flames, and hot surfaces.<sup>[2][3]</sup> The use of personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, is mandatory.<sup>[1][3]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-Hexen-2-one** and related compounds, which is essential for its proper handling and storage.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O[4]
Molecular Weight	98.14 g/mol [4]
Flash Point	81.00 °F (27.00 °C) (estimated)[5]
Boiling Point	Not readily available
Density	Not readily available
Solubility in Water	1.583e+004 mg/L @ 25 °C (estimated)[5]

## Step-by-Step Disposal Protocol

The mandated method for the disposal of **4-Hexen-2-one** is through an approved hazardous waste disposal facility.[6] Under no circumstances should this chemical be disposed of down the drain or in regular trash.

- Waste Collection and Segregation:
  - Designated Waste Container: All waste containing **4-Hexen-2-one**, including contaminated absorbent materials and disposable PPE, must be collected in a designated, clearly labeled, and sealed container.[7]
  - Container Compatibility: The container must be compatible with flammable organic liquids. Often, the original container is a suitable choice.[8][9] Do not use metal containers for corrosive waste, although **4-Hexen-2-one** is not classified as corrosive.[8]
  - Waste Segregation: Do not mix **4-Hexen-2-one** waste with other waste streams, particularly incompatible materials like strong oxidizing agents, acids, or bases.[10][11] It should be collected as a non-halogenated organic solvent waste.[11][12]
- Labeling and Storage:
  - Proper Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**4-Hexen-2-one**," and indicate its flammable nature.[8][10][12] The

label should also include the approximate concentration and composition if it is a mixture.  
[12]

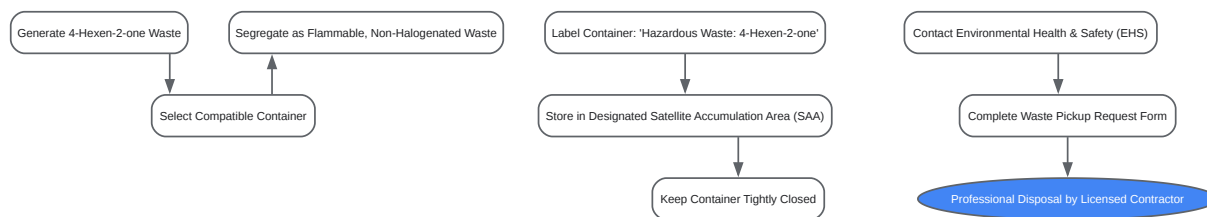
- Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated SAA, which must be at or near the point of generation.[10][13] This area should be away from ignition sources and incompatible materials.[3][7] Flammable waste is best stored in a fire-rated cabinet.[14]
- Container Management: Keep the waste container tightly closed at all times, except when adding waste.[8][15] Ensure the outside of the container is free from contamination.[11]
- Arranging for Disposal:
  - Contact Environmental Health and Safety (EHS): When the container is full or ready for disposal, contact your institution's EHS or equivalent department to arrange for a pickup.  
[8][13]
  - Documentation: Complete any required hazardous waste pickup request forms, providing accurate information about the waste composition.[8][12]

## Experimental Protocols

Currently, there are no widely established and cited experimental protocols for the on-site neutralization or degradation of **4-Hexen-2-one** for disposal purposes. The standard and required procedure is collection and disposal by a licensed hazardous waste contractor, who may employ methods such as incineration for energy recovery (as a secondary fuel source at a cement kiln) or other treatment processes to render the waste non-hazardous.[16]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Hexen-2-one**.



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Caption: Workflow for the proper disposal of **4-Hexen-2-one**.

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